

# Application Notes and Protocols: Direct Yellow 44 in Inks and Coatings

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## Compound of Interest

Compound Name: Direct Yellow 44

Cat. No.: B1360085

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These application notes provide a comprehensive overview of the use of **Direct Yellow 44** (C.I. 29000) in the formulation of various inks and coatings. This document outlines the dye's key properties, provides example formulations, and details experimental protocols for performance evaluation.<sup>[1][2]</sup>

## Introduction to Direct Yellow 44

**Direct Yellow 44** is a water-soluble azo dye known for its vibrant yellow hue, good lightfastness, and stability, making it a suitable colorant for a range of applications, including inks and coatings.<sup>[2]</sup> Its chemical structure and properties allow for effective use in aqueous systems.

Key Properties of **Direct Yellow 44**:

Property	Value	Reference
C.I. Name	Direct Yellow 44	[3]
C.I. Number	29000	[4]
CAS Number	8005-52-5	[3][5]
Molecular Formula	C27H20N6Na2O8S	[3]
Molecular Weight	634.53 g/mol	[3]
Appearance	Brown Powder	[3]
Solubility in Water (90°C)	60 g/L	[4][6]
Lightfastness (Scale 1-8)	5	[4]

## Applications in Inks and Coatings

**Direct Yellow 44** is primarily utilized in water-based formulations due to its solubility.[2] Its applications span across various types of inks and coatings where a vibrant and lightfast yellow color is desired.

- Inks: Suitable for water-based inkjet inks, gravure printing inks, and specialty inks for paper and board.[6]
- Coatings: Can be incorporated into waterborne acrylic coatings, wood stains, and other decorative or protective coatings.[2]

## Illustrative Formulations

The following are example formulations for different applications. The concentration of **Direct Yellow 44** can be adjusted based on the desired color strength.

Table 1: Illustrative Water-Based Inkjet Ink Formulation

Component	Function	Example Concentration (% w/w)
Direct Yellow 44	Colorant	1.0 - 5.0
Deionized Water	Solvent	60.0 - 80.0
Diethylene Glycol	Humectant/Co-solvent	10.0 - 20.0
Glycerol	Humectant	5.0 - 10.0
Surfactant (e.g., Surfynol series)	Wetting Agent	0.1 - 1.0
Biocide	Preservative	0.1 - 0.5

Table 2: Illustrative Water-Based Gravure Ink Formulation

Component	Function	Example Concentration (% w/w)
Direct Yellow 44	Colorant	5.0 - 15.0
Water-soluble Acrylic Resin	Binder	20.0 - 30.0
Deionized Water	Solvent	40.0 - 60.0
Ethanol	Co-solvent/Drying Agent	5.0 - 10.0
Defoamer	Additive	0.1 - 0.5
Wax Emulsion	Slip/Rub Resistance Agent	1.0 - 3.0

Table 3: Illustrative Waterborne Acrylic Coating Formulation

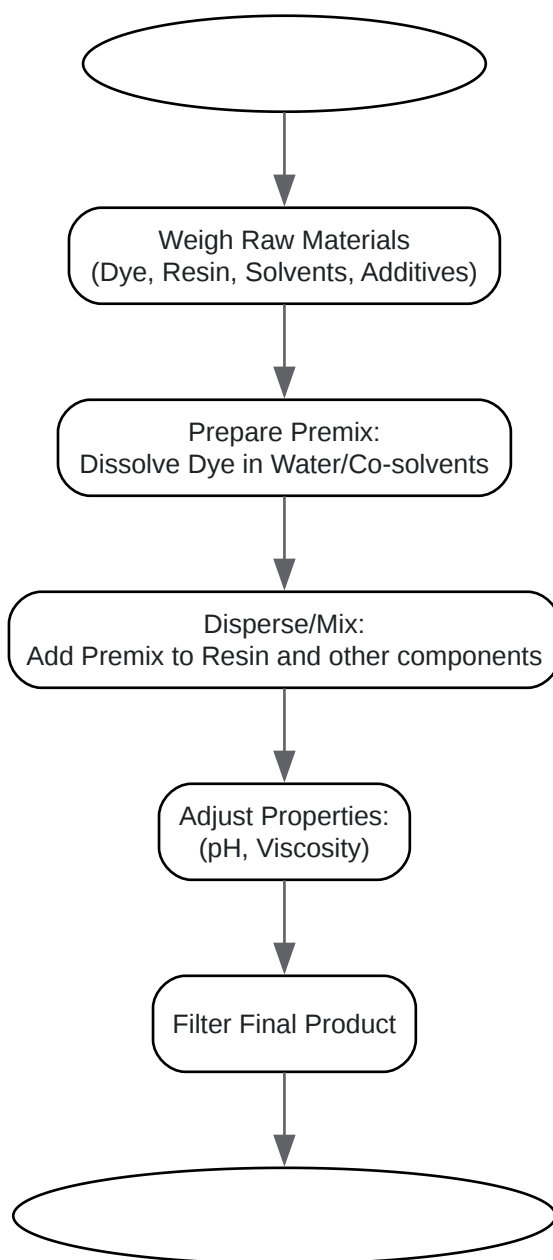
Component	Function	Example Concentration (% w/w)
Direct Yellow 44	Colorant	0.5 - 3.0
Acrylic Emulsion	Binder	40.0 - 50.0
Deionized Water	Solvent	30.0 - 40.0
Coalescing Agent (e.g., Texanol)	Film Formation	1.0 - 3.0
Dispersant	Pigment/Dye Stability	0.1 - 0.5
Rheology Modifier	Thickener	0.2 - 1.0
Defoamer	Additive	0.1 - 0.5
pH Adjuster (e.g., Ammonia)	pH Control	As needed to pH 8.0-9.0

## Experimental Protocols

The following protocols describe standard methods for evaluating the performance of inks and coatings containing **Direct Yellow 44**.

## Ink and Coating Preparation Workflow

This workflow outlines the general steps for preparing water-based ink or coating formulations.



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Caption: General workflow for ink and coating preparation.

## Viscosity Measurement

Objective: To determine the rheological properties of the ink or coating.

Method: Based on ASTM D2196 - Standard Test Methods for Rheological Properties of Non-Newtonian Materials by Rotational Viscometer.

Apparatus: Rotational viscometer (e.g., Brookfield type).

Procedure:

- Calibrate the viscometer according to the manufacturer's instructions.
- Place a sufficient amount of the ink or coating sample in a suitable container.
- Equilibrate the sample to a constant temperature (typically 25 °C).
- Select an appropriate spindle and rotational speed.
- Immerse the spindle into the sample to the marked level.
- Start the viscometer and allow the reading to stabilize.
- Record the viscosity in centipoise (cP) or Pascal-seconds (Pa·s).
- Repeat the measurement at different rotational speeds to assess shear-thinning behavior.

## Lightfastness Testing

Objective: To evaluate the resistance of the color to fading upon exposure to light.

Method: Based on ISO 16474-2 - Paints and varnishes — Methods of exposure to laboratory light sources — Part 2: Xenon-arc lamps.<sup>[7][8]</sup>

Apparatus: Xenon-arc weathering chamber.

Procedure:

- Apply the ink or coating to a suitable substrate and allow it to dry/cure completely.
- Place a portion of the sample in the xenon-arc chamber and mask a part of it to serve as an unexposed reference.
- Expose the sample to a controlled cycle of light and humidity as specified in the standard for a predetermined duration.

- After exposure, remove the sample and compare the color of the exposed area to the unexposed area.
- Evaluate the color change using a grayscale rating (1-5, where 5 is no change) or instrumental color measurement ( $\Delta E^*$ ).

## Adhesion Testing (for Coatings)

Objective: To assess the adhesion of the coating to the substrate.

Method: Based on ASTM D3359 - Standard Test Methods for Rating Adhesion by Tape Test.[\[9\]](#)  
[\[10\]](#)

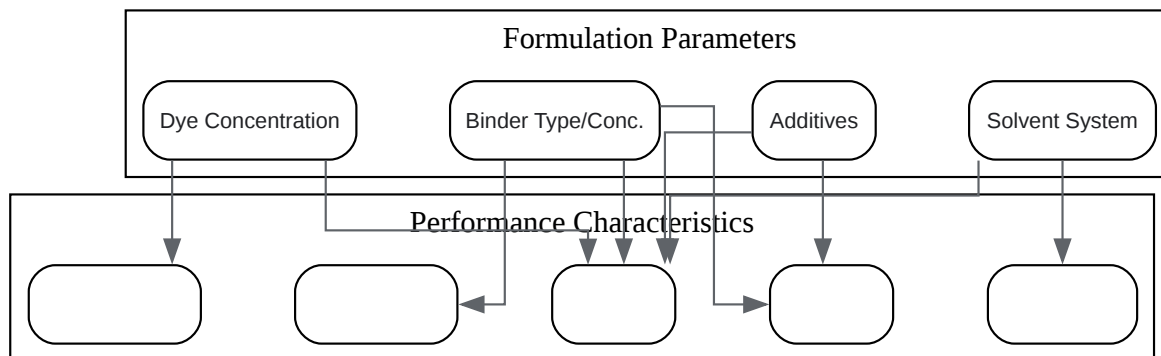
Apparatus: Cutting tool with multiple blades, pressure-sensitive tape.

Procedure (Method B - Cross-Cut):

- Apply the coating to the substrate and allow it to cure completely.
- Using the cutting tool, make a series of parallel cuts through the coating to the substrate.
- Make a second series of cuts perpendicular to the first, creating a cross-hatch pattern.
- Brush the area lightly to remove any detached flakes.
- Apply the pressure-sensitive tape firmly over the cross-hatched area.
- Rapidly pull the tape off at a 180° angle.
- Examine the grid area and classify the adhesion according to the ASTM scale (5B: no detachment, to 0B: more than 65% detachment).

## Logical Relationship for Performance Evaluation

The following diagram illustrates the relationship between formulation parameters and performance characteristics.



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Caption: Influence of formulation on performance.

## Safety and Handling

**Direct Yellow 44** should be handled in accordance with good laboratory practices. It is advisable to wear appropriate personal protective equipment (PPE), including gloves and safety glasses. Avoid creating dust. For detailed safety information, refer to the Safety Data Sheet (SDS).

## Conclusion

**Direct Yellow 44** is a versatile colorant for water-based ink and coating applications. Its performance is highly dependent on the overall formulation. The protocols provided herein offer a standardized approach to evaluating key performance metrics, enabling researchers and formulators to optimize their systems for specific end-use requirements.

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